

Application Notes and Protocols for the Extraction and Purification of Lasiokaurinin

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Compound of Interest

Compound Name: *Lasiokaurinin*

Cat. No.: *B12378990*

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These application notes provide detailed methodologies for the extraction and purification of **Lasiokaurinin**, an ent-kaurane diterpenoid with significant biological activities. The protocols are compiled from established methods for the isolation of diterpenoids from plant sources, particularly from the *Isodon* genus.

Introduction

Lasiokaurinin is a natural compound that has garnered interest in the scientific community for its potential therapeutic properties, including cytotoxic and anti-inflammatory activities. Accurate and efficient extraction and purification are crucial for its further investigation and development. This document outlines a comprehensive workflow from raw plant material to purified **Lasiokaurinin**, including protocols for extraction, chromatographic separation, and crystallization.

Data Summary

The following table summarizes typical quantitative data associated with the extraction and purification of **Lasiokaurinin** and related ent-kaurane diterpenoids from *Isodon* species. Please note that yields can vary depending on the plant species, geographical location, harvest time, and the specific parameters of the extraction and purification process.

Parameter	Method	Typical Values	Reference
Extraction Yield (Crude Extract)	Ethanol Maceration/Soxhlet	5-15% (w/w) of dried plant material	General Knowledge
Lasiokaurinin Content in Crude Extract	HPLC Analysis	0.1-1.0% (w/w)	Inferred from isolation studies
Column Chromatography Recovery	Silica Gel Chromatography	60-80% of Lasiokaurinin from the loaded fraction	General Knowledge
Final Purity (after HPLC)	Preparative RP-HPLC	>98%	[1]
Final Purity (after Crystallization)	Recrystallization	>99%	General Knowledge

Experimental Protocols

Protocol 1: Extraction of Lasiokaurinin from Isodon sp.

This protocol describes the initial extraction of **Lasiokaurinin** from dried and powdered plant material.

1. Materials and Equipment:

- Dried and powdered aerial parts of Isodon sp.
- 95% Ethanol (EtOH)
- Petroleum Ether
- Ethyl Acetate (EtOAc)
- Methanol (MeOH)
- Rotary evaporator
- Large glass beakers and flasks
- Filtration apparatus (e.g., Buchner funnel)
- Soxhlet extractor (optional)

2. Procedure:

Protocol 2: Purification of Lasiokaurinin by Column Chromatography

This protocol details the separation of **Lasiokaurinin** from the enriched extract using silica gel column chromatography.

1. Materials and Equipment:

- Enriched ethyl acetate extract
- Silica gel (200-300 mesh)
- Glass chromatography column
- Solvents: n-hexane, ethyl acetate, chloroform, methanol (all HPLC grade)
- Thin Layer Chromatography (TLC) plates (silica gel GF254)
- TLC developing tank
- UV lamp (254 nm)
- Vanillin-sulfuric acid staining reagent
- Fraction collector and collection tubes

2. Procedure:

Protocol 3: High-Performance Liquid Chromatography (HPLC) Purification

For obtaining high-purity **Lasiokaurinin**, a final purification step using preparative HPLC is recommended.

1. Materials and Equipment:

- Partially purified **Lasiokaurinin** sample
- Preparative HPLC system with a UV detector
- C18 reversed-phase preparative HPLC column
- Solvents: Acetonitrile (ACN) and water (both HPLC grade)
- Syringe filters (0.45 µm)

2. Procedure:

Protocol 4: Crystallization

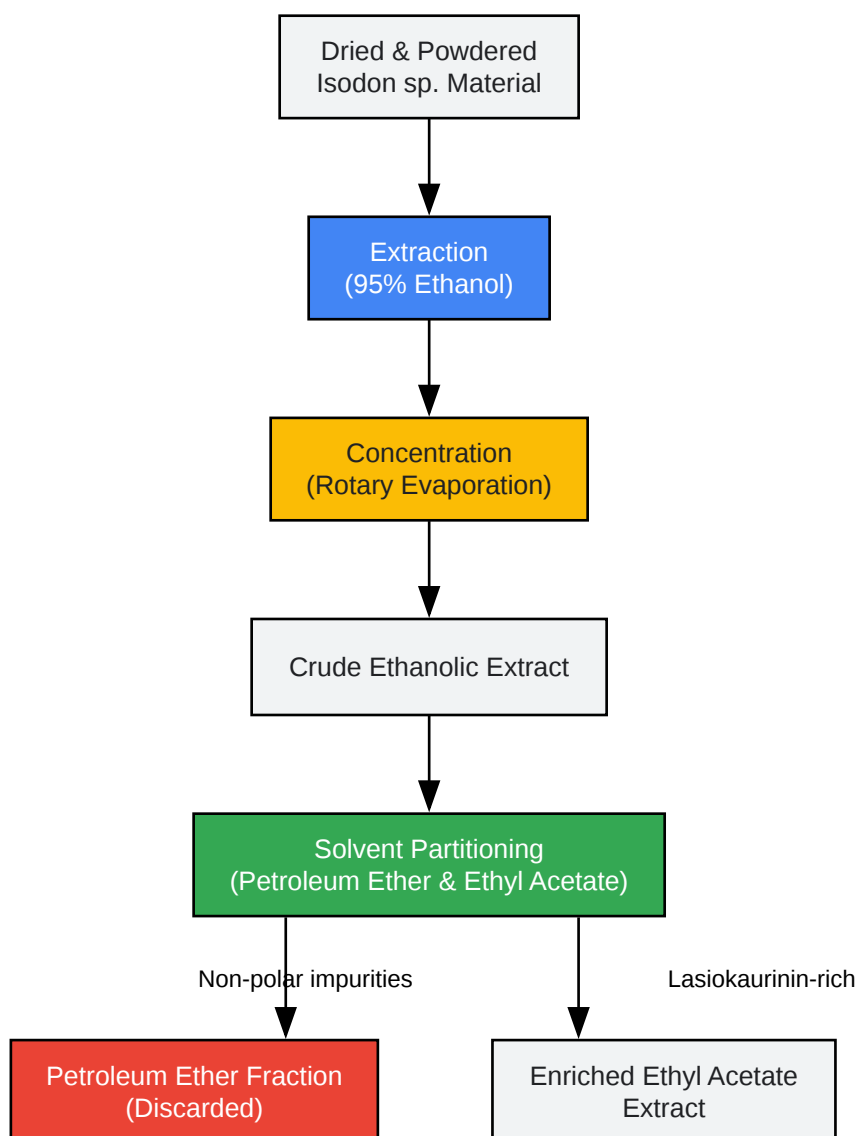
Crystallization can be used as a final purification step to obtain highly pure, crystalline **Lasiokaurinin**.

1. Materials and Equipment:

- Purified **Lasiokaurinin**
- Solvents for crystallization (e.g., methanol, ethanol, acetone, ethyl acetate, n-hexane)
- Small glass vials or flasks
- Heating plate (optional)
- Filtration apparatus for small crystals

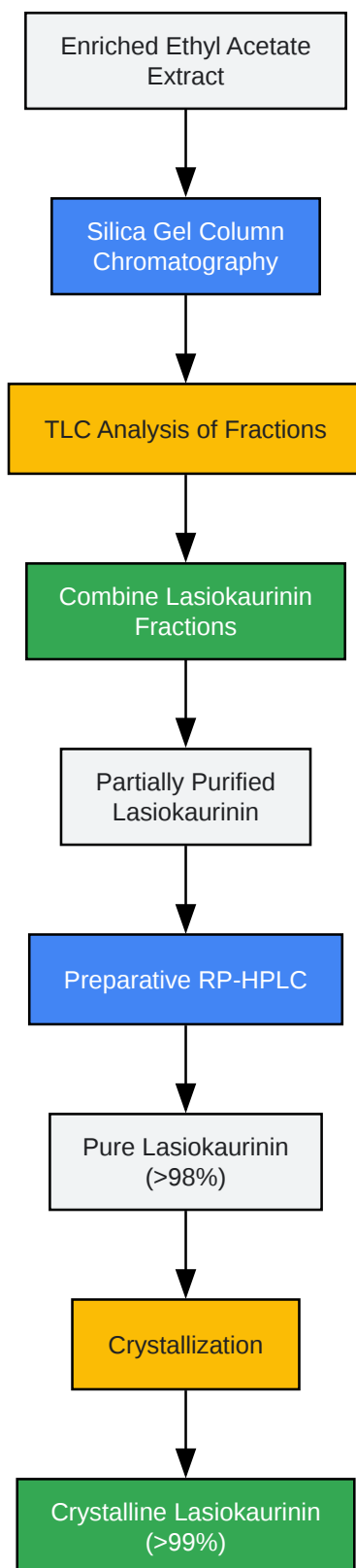
2. Procedure:

Visualizations



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Caption: Workflow for the extraction of **Lasiokaurinin**.



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Caption: Purification workflow for **Lasiokaurinin**.

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References

- 1. Efficient purification and metabolite analysis of radiotracers using high-performance liquid chromatography and on-line solid-phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
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